

# 2-Phenylbutanal: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 2-Phenylbutanal

Cat. No.: B1594068

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CAS Number: 2439-43-2

This technical guide provides a comprehensive overview of the safety and handling information for **2-Phenylbutanal**, intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

Property	Value	Source
CAS Number	2439-43-2	[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	[1]
Molecular Weight	148.20 g/mol	[1]
Appearance	Not explicitly stated in search results.	
Boiling Point	Not explicitly stated in search results.	
Melting Point	Not explicitly stated in search results.	
Solubility	Not explicitly stated in search results.	

## Hazard Identification and Classification

**2-Phenylbutanal** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table summarizes its GHS classification.

Hazard Class	Category	GHS Hazard Statement	Pictogram	Signal Word
Acute Toxicity (Oral)	5	H303: May be harmful if swallowed	Irritant	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Irritant	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Irritant	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Irritant	Warning

Source:[1]

## GHS Hazard Pictograms



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Caption: GHS pictogram for "Irritant".

## Precautionary Statements

The following precautionary statements are associated with the handling of **2-Phenylbutanal**:

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Source:[1]

## Toxicological Information

Specific quantitative toxicological data for **2-Phenylbutanal**, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values, were not readily available in the public domain at the time of this review. The GHS classification of "Acute Toxicity (Oral), Category 5" (H303: May be harmful if swallowed) suggests a relatively low acute oral toxicity.[1] However, the absence of comprehensive toxicological data necessitates cautious handling and adherence to all prescribed safety precautions.

## Experimental Protocols for Hazard Assessment

While specific experimental studies on **2-Phenylbutanal** were not identified, the following are summaries of standard OECD guidelines for assessing the types of hazards associated with this chemical.

### Skin Irritation Testing (Adapted from OECD Guideline 439: In Vitro Skin Irritation)

This test method uses a reconstituted human epidermis (RhE) model to assess the potential of a substance to cause skin irritation.

- Principle: The test substance is applied topically to the RhE tissue. Cell viability is measured after a defined exposure and post-exposure incubation period. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.
- Methodology:
  - Tissue Preparation: Reconstituted human epidermis tissue cultures are received and pre-incubated.
  - Test Substance Application: A small amount of the test substance (liquid or solid) is applied uniformly to the surface of the tissue.
  - Exposure and Incubation: The tissues are exposed to the substance for a specified period (e.g., 60 minutes) at 37°C.

- Rinsing: The test substance is removed by rinsing with a buffered saline solution.
- Post-Incubation: The tissues are incubated for a further period (e.g., 42 hours) in fresh medium.
- Viability Assessment: Cell viability is determined using a colorimetric assay, such as the MTT assay. The amount of formazan produced is proportional to the number of viable cells.
- Data Analysis: The percentage of viable cells in the treated tissues is compared to that of negative controls. A viability of  $\leq 50\%$  is typically classified as irritant.

## Eye Irritation Testing (Adapted from OECD Guideline 492: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method)

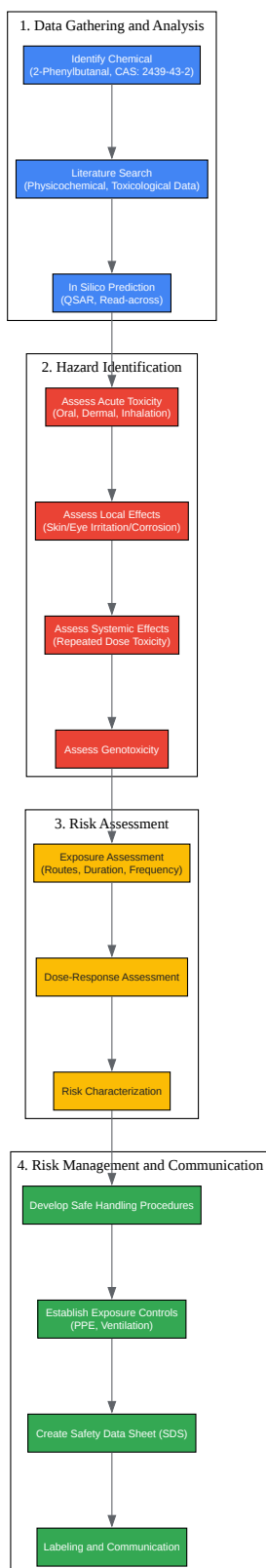
This in vitro method utilizes a reconstituted human cornea-like epithelium (RhCE) model to identify chemicals that can cause serious eye damage or irritation.

- Principle: The test chemical is applied to the surface of the RhCE tissue. The endpoint evaluated is cell viability, measured by the MTT assay.
- Methodology:
  - Tissue Preparation: RhCE tissue models are received and equilibrated.
  - Test Substance Application: The test substance is applied to the apical surface of the corneal tissue.
  - Exposure: Tissues are exposed for a defined period (e.g., 30 minutes).
  - Rinsing: The substance is thoroughly rinsed from the tissue surface.
  - Post-Incubation: Tissues are transferred to fresh medium and incubated for a post-exposure period.

- MTT Assay: The viability of the corneal cells is assessed by their ability to reduce MTT to a blue formazan salt.
- Data Interpretation: The reduction in cell viability compared to negative controls is used to classify the eye irritation potential of the substance.

## Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a general workflow for assessing the safety of a chemical like **2-Phenylbutanal**.



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Caption: A logical workflow for chemical safety assessment.



## Handling and Storage

- **Handling:** Use only in a well-ventilated area. Avoid breathing vapors or mist. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

## First-Aid Measures

- **If Swallowed:** Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by a poison control center or doctor.
- **If on Skin:** Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.
- **If Inhaled:** Move the person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably mouth-to-mouth if possible. Call a poison control center or doctor for further treatment advice.
- **If in Eyes:** Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye. Call a poison control center or doctor for treatment advice.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the SDS for the most current and complete safety information before handling this chemical.

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## References

- 1. 2-Phenylbutanal | C<sub>10</sub>H<sub>12</sub>O | CID 235759 - PubChem [pubchem.ncbi.nlm.nih.gov]
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